

How to avoid MSC-4106 degradation in solution

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Compound of Interest

Compound Name: MSC-4106

Cat. No.: B10831562

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MSC-4106 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the proper handling and storage of **MSC-4106** to prevent its degradation in solution. Below you will find frequently asked questions and troubleshooting guides to ensure the integrity of your experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **MSC-4106**?

For long-term storage, solid **MSC-4106** should be stored at -20°C for up to 2 years^[1].

Q2: How should I prepare and store stock solutions of **MSC-4106**?

It is highly recommended to prepare stock solutions in DMSO. For short-term storage, the DMSO stock solution is stable for up to 2 weeks at 4°C. For long-term storage, it is recommended to aliquot the stock solution and store it at -80°C for up to 6 months^[1]. To prevent inactivation from repeated freeze-thaw cycles, it is advisable to use aliquots^[2]. Another source suggests that in a suitable solvent, the solution can be stored at -80°C for 6 months or at -20°C for 1 month in a sealed container, away from moisture^{[2][3]}.

Q3: What solvents are suitable for dissolving **MSC-4106**?

MSC-4106 is soluble in DMSO. For in vivo oral administration studies, a formulation of **MSC-4106** in 20% Kleptose in 50 mM PBS at pH 7.4 has been used.

Q4: What is the solubility of **MSC-4106** in different buffers?

MSC-4106 exhibits good thermodynamic solubility in pH 5.5 FaSSIF (10 µg/mL), pH 6.5 FeSSIF (26 µg/mL), and pH 7.4 PBS (30 µg/mL). It also shows good kinetic solubility in Ham's F-12/10%FCS/1% DMSO (> 100 µM) and pH 7.4 PBS (> 200 µM, at 2 hours). However, it is poorly soluble in pH 1.2 SGF (< 1 µg/mL).

Troubleshooting Guide

Issue: I am observing a decrease in the activity of my **MSC-4106** solution over time.

This could be due to improper storage or handling, leading to degradation or inactivation of the compound. Follow the steps below to troubleshoot this issue.

Step 1: Review Your Storage Protocol

Ensure that your storage conditions align with the recommendations.

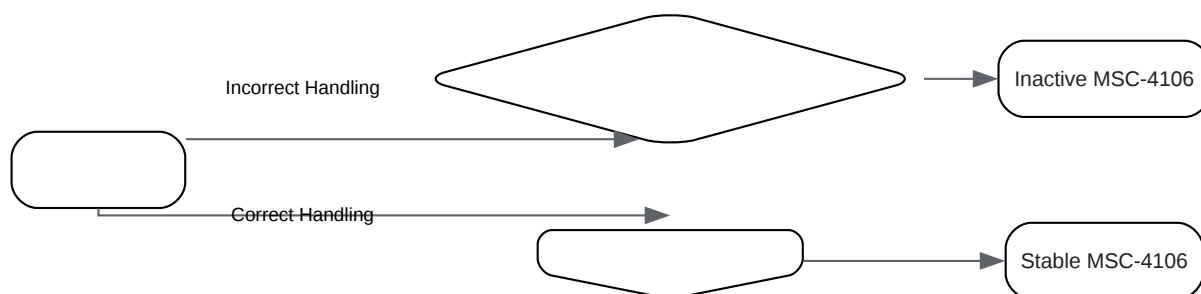
Storage of **MSC-4106**

Form	Storage Temperature	Duration	Key Considerations
Solid	-20°C	Up to 2 years	
Solution in DMSO	4°C	Up to 2 weeks	Short-term storage
	-20°C	Up to 1 month	Sealed, away from moisture

| | -80°C | Up to 6 months | Aliquot to avoid freeze-thaw cycles |

Step 2: Assess for Potential Inactivation from Handling

Repeated freeze-thaw cycles are a known cause of inactivation for **MSC-4106** in solution.



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Workflow to avoid inactivation due to freeze-thaw cycles.

Step 3: Consider Potential for Hydrolysis

The recommendation to store **MSC-4106** away from moisture suggests that it may be susceptible to hydrolysis.

- Recommendation: Always use anhydrous solvents when preparing stock solutions. Ensure that storage containers are tightly sealed to prevent the introduction of moisture.

Experimental Protocols

Protocol 1: Preparation of **MSC-4106** Stock Solution

- Warm the vial of solid **MSC-4106** to room temperature before opening.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired concentration (e.g., 10 mM).
- Vortex briefly to ensure the compound is fully dissolved.
- Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.
- Store the aliquots at -80°C for long-term storage or at 4°C for short-term use.

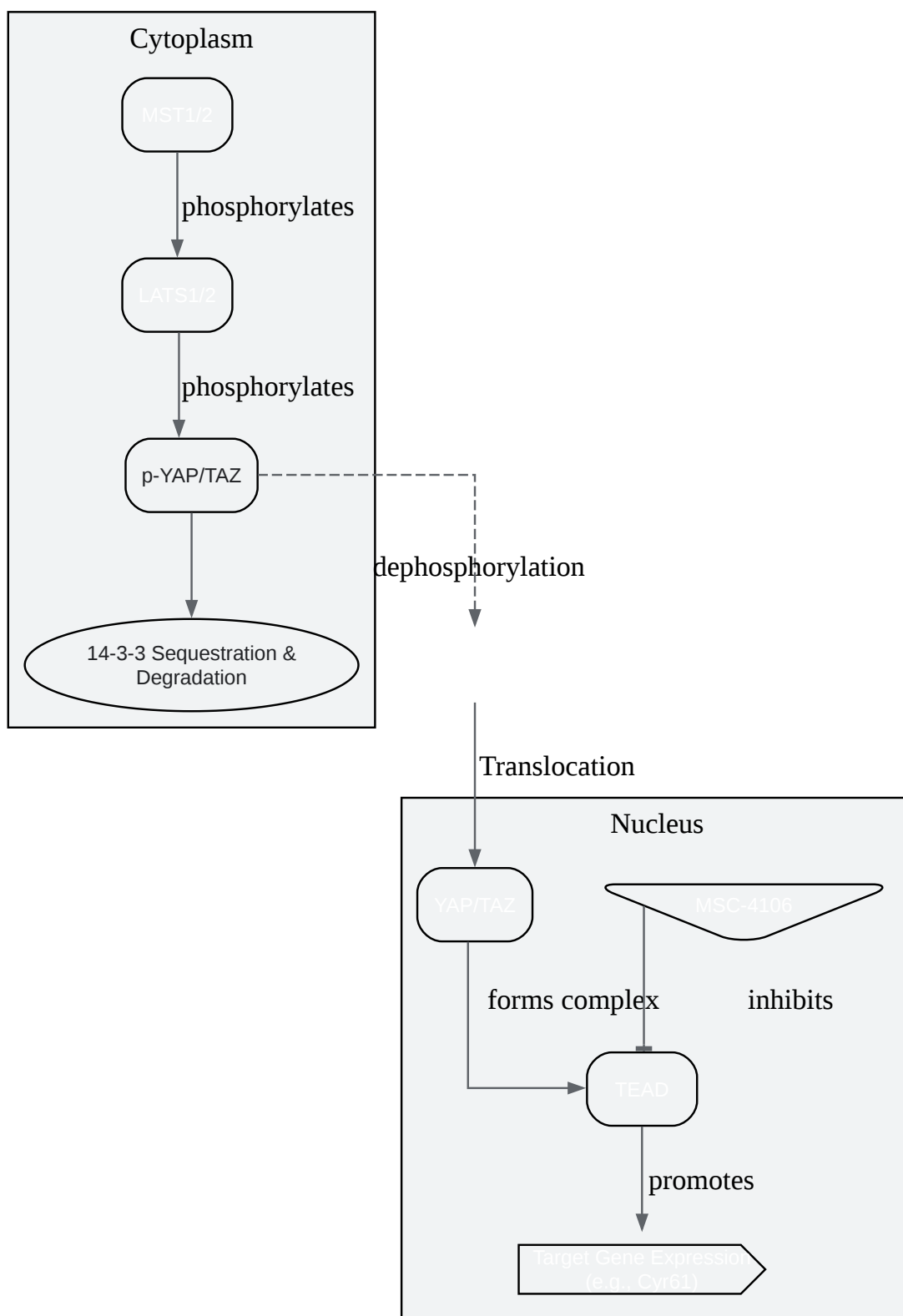
Protocol 2: Preparation of **MSC-4106** Formulation for In Vivo Oral Studies

This protocol is based on a formulation used in published studies.

- Prepare a 50 mM PBS solution with a pH of 7.4.
- Prepare a 20% (w/v) solution of Kleptose (hydroxypropyl- β -cyclodextrin) in the 50 mM PBS.
- Add the appropriate amount of **MSC-4106** to the Kleptose/PBS solution to achieve the desired final concentration.
- Sonication or gentle heating may be required to fully dissolve the compound. Ensure the solution is clear before use.
- This formulation should be prepared fresh before each use.

Signaling Pathway Context

MSC-4106 is an inhibitor of the YAP/TAZ-TEAD interaction. Its stability is crucial for accurately studying its effects on the Hippo signaling pathway.



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Simplified Hippo signaling pathway showing the target of **MSC-4106**.

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